

Application Notes and Protocols for Immunofluorescence Staining with Foretinib

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Compound of Interest

Compound Name: *Foretinib*

Cat. No.: *B612053*

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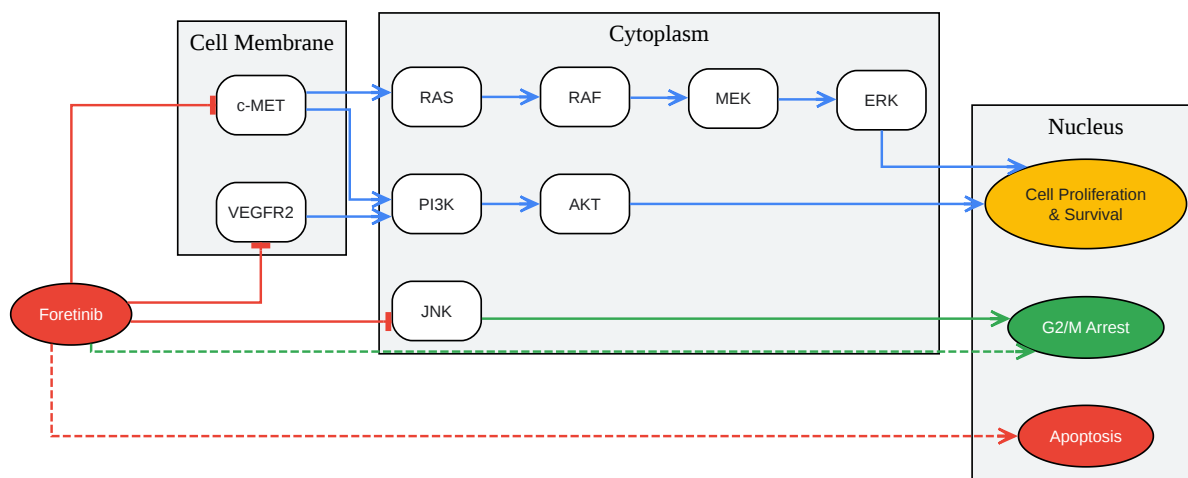
For Researchers, Scientists, and Drug Development Professionals

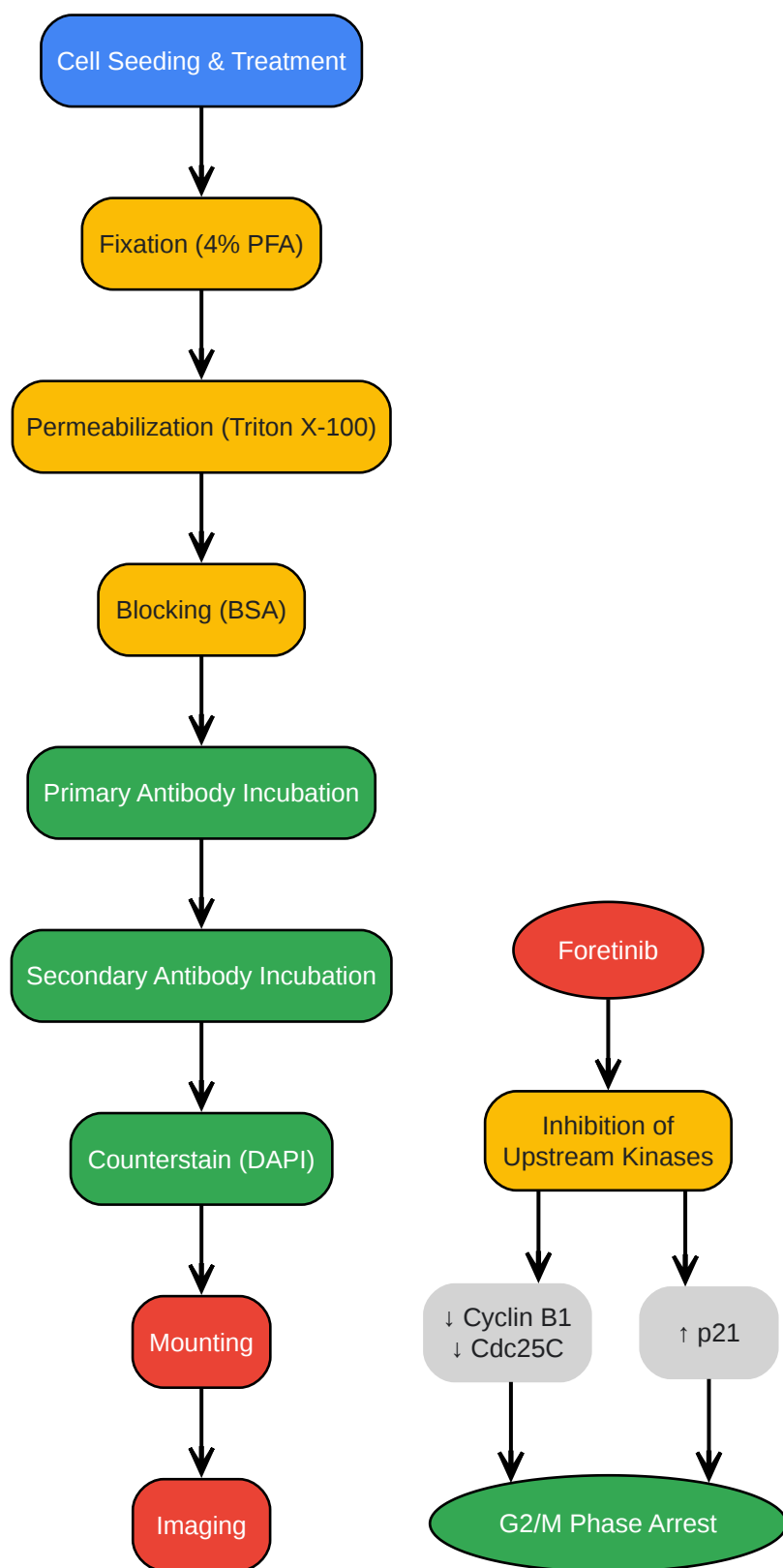
These application notes provide detailed protocols and expected outcomes for immunofluorescence (IF) staining of cells treated with **Foretinib**, a multi-kinase inhibitor.

Foretinib primarily targets MET, VEGFR2, and RON receptor tyrosine kinases, leading to the inhibition of downstream signaling pathways, ultimately resulting in reduced cell proliferation, G2/M cell cycle arrest, and induction of apoptosis and anoikis.^{[1][2][3][4]}

Mechanism of Action of Foretinib

Foretinib is an ATP-competitive inhibitor of multiple receptor tyrosine kinases, including c-Met and VEGFR2.^[5] By binding to the kinase domain of these receptors, **Foretinib** blocks their phosphorylation and subsequent activation. This disruption of signaling cascades, such as the PI3K/AKT and MAPK/ERK pathways, leads to a variety of anti-tumor effects.^{[2][5]} Key cellular consequences of **Foretinib** treatment that can be visualized using immunofluorescence include the inhibition of c-Met phosphorylation, cell cycle arrest at the G2/M phase, and the induction of apoptosis.^{[1][2][4]}





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References

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